

Application Notes and Protocols for Chromoionophore XI in Fluorescence Microscopy

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Compound of Interest

Compound Name: *Chromoionophore XI*

Cat. No.: *B156499*

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Introduction

Chromoionophore XI, also known as Fluorescein octadecyl ester, is a lipophilic fluorescent indicator primarily utilized for sensing pH and ions in various applications, including ion-selective electrodes and optical sensors.^[1] Its utility extends to fluorescence microscopy, where it serves as a probe for investigating ion transport and cellular signaling dynamics.^[1] This document provides detailed application notes and protocols for the effective use of **Chromoionophore XI** in fluorescence microscopy for cellular imaging.

The operational principle of **Chromoionophore XI** in ion sensing revolves around a proton-exchange mechanism. When used in conjunction with a specific ionophore, the binding of a target ion by the ionophore triggers the release of a proton from the **Chromoionophore XI** molecule. This change in protonation state alters the fluorophore's electronic structure, leading to a detectable change in its fluorescence properties. This allows for the indirect measurement of ion concentrations by monitoring the fluorescence intensity or spectral shifts of **Chromoionophore XI**.

Physicochemical and Spectroscopic Properties

A summary of the key properties of **Chromoionophore XI** is presented below. It is important to note that while specific quantitative data such as quantum yield and photostability for **Chromoionophore XI** are not readily available in the literature, data for its core structure, fluorescein, can provide a general reference.^{[2][3]}

Property	Value	Reference
Synonyms	Fluorescein octadecyl ester, octadecyl 2-(3-hydroxy-6-oxoxanthen-9-yl)benzoate	[1]
Chemical Formula	C ₃₈ H ₄₈ O ₅	[1]
Molecular Weight	592.78 g/mol	N/A
Excitation Wavelength (λ _{ex})	~463 nm (when combined with ETH 7061)	[1]
Emission Wavelength (λ _{em})	~555 nm (when combined with ETH 7061)	[1]
Quantum Yield (Φ _f)	Data not available for Chromoionophore XI specifically. Fluorescein derivatives typically exhibit high quantum yields (e.g., 0.92 for fluorescein in 0.01 M NaOH).	[3]
Photostability	Data not available for Chromoionophore XI specifically. Fluorescein and its derivatives are known to be susceptible to photobleaching.	[2]
Solubility	Soluble in organic solvents like DMSO and ethanol.	N/A
Cellular Localization	As a lipophilic molecule, it is expected to primarily localize to cellular membranes.	[4]

Experimental Protocols

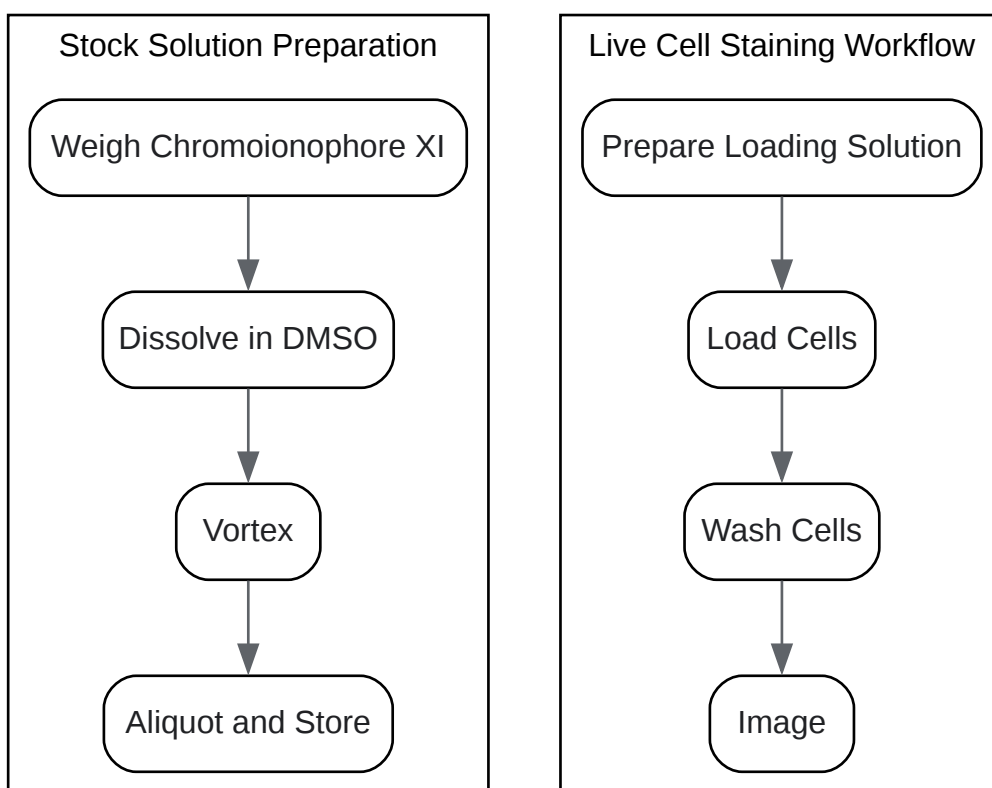
Preparation of Chromoionophore XI Stock Solution

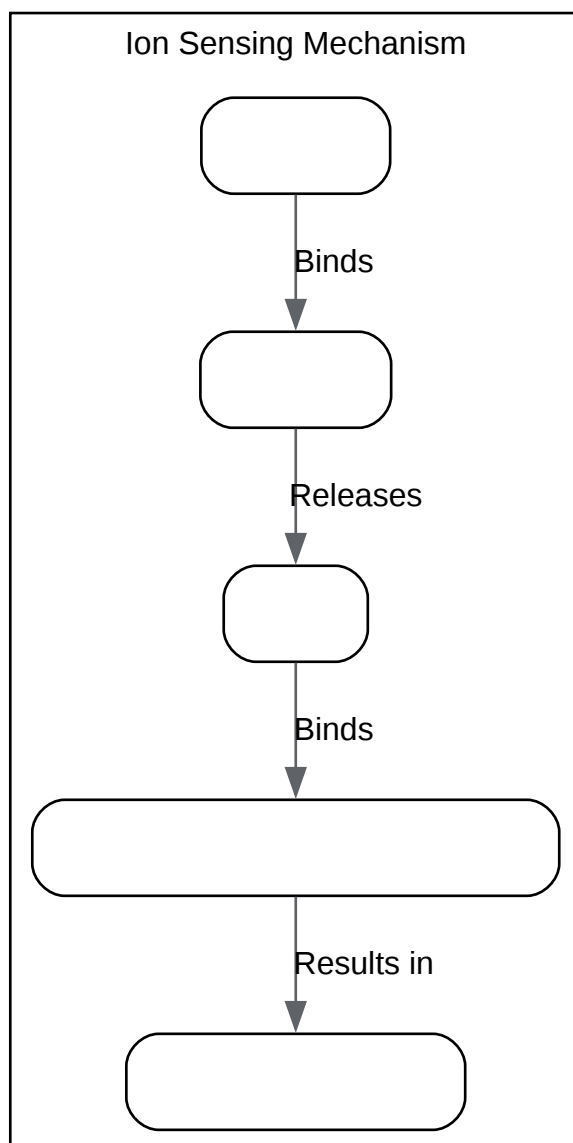
Materials:

- **Chromoionophore XI** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes

Procedure:

- Prepare a 1-10 mM stock solution of **Chromoionophore XI** in anhydrous DMSO. For example, to prepare a 1 mM solution, dissolve 0.593 mg of **Chromoionophore XI** in 1 mL of DMSO.
- Vortex thoroughly to ensure complete dissolution.
- Store the stock solution in small aliquots at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles.





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References

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